

The History and Development of Metribuzin: An In-depth Technical Guide

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Compound of Interest

Compound Name: Metribuzin

Cat. No.: B1676530

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An Overview for Researchers, Scientists, and Drug Development Professionals

Introduction

Metribuzin is a selective triazinone herbicide that has been a vital tool in agriculture for decades for the control of a wide range of broadleaf and grassy weeds.[1] It can be applied both pre- and post-emergence in a variety of crops, including soybeans, potatoes, tomatoes, and sugarcane.[2][3] Its primary mechanism of action is the inhibition of photosynthesis in susceptible plant species.[1][4] This technical guide provides a comprehensive overview of the history, development, chemical properties, mechanism of action, and experimental evaluation of **Metribuzin**.

History and Development

Metribuzin was first reported in 1968 and subsequently marketed in 1971.[5] It was developed by Bayer CropScience and is sold under various trade names, including Sencor and Lexone.[5][6] In the United States, **Metribuzin** was first registered for use as a herbicide in 1973.

The European Union (EU) first approved **Metribuzin** in 2007.[4] However, due to concerns about its potential endocrine-disrupting properties and risks to bees, the EU has decided not to renew its approval, with a complete phase-out expected by November 2025.[7][8][9]

Chemical and Physical Properties

Metribuzin is a colorless, crystalline solid with the chemical formula C₈H₁₄N₄OS.[2] Its chemical and physical properties are summarized in the table below.

Property	Value
IUPAC Name	4-amino-6-tert-butyl-3-(methylthio)-1,2,4-triazin-5(4H)-one[2]
CAS Number	21087-64-9[2]
Molar Mass	214.29 g/mol [2]
Appearance	Colorless, crystalline solid[2]
Melting Point	125.5–126.5 °C[2]
Water Solubility	1200 mg/L at 20 °C
Vapor Pressure	5.8 x 10 ⁻⁷ hPa at 20 °C
Octanol-Water Partition Coefficient (log K _{ow})	1.6-1.8

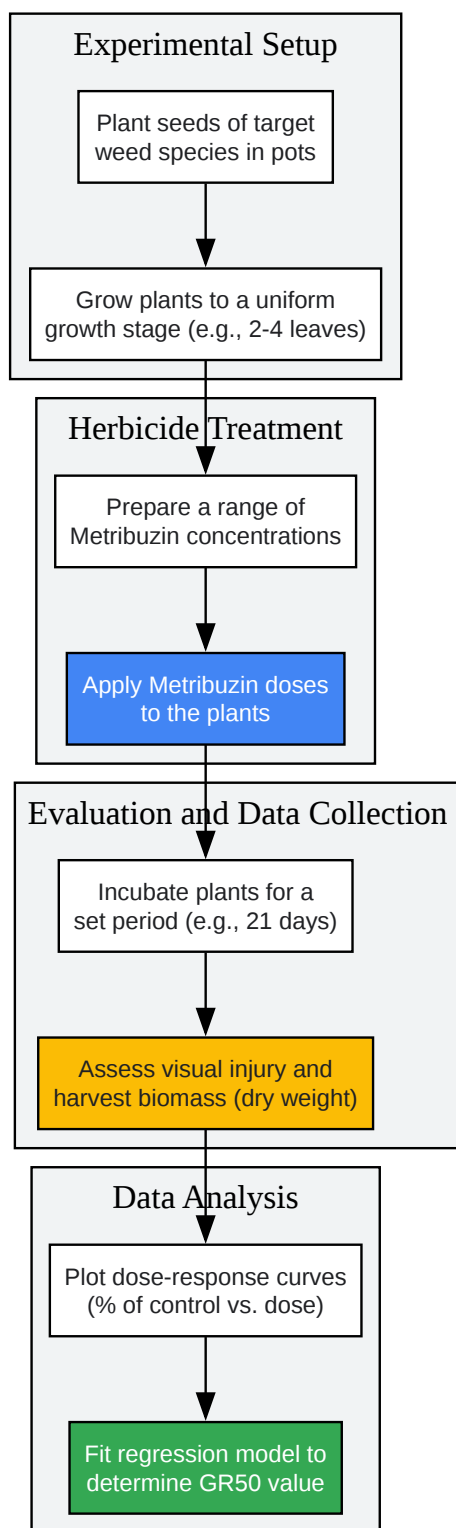
Mechanism of Action: Inhibition of Photosystem II

Metribuzin's herbicidal activity stems from its ability to inhibit photosynthesis. Specifically, it disrupts the electron transport chain in Photosystem II (PSII) by binding to the D1 protein.[2][3] This binding occurs at the QB-binding niche on the D1 protein, which is also the binding site for plastoquinone, a key molecule in the electron transport chain. By competitively inhibiting the binding of plastoquinone, **Metribuzin** effectively blocks the flow of electrons, leading to a halt in CO₂ fixation and the production of ATP and NADPH, which are essential for plant growth. This ultimately results in the death of the susceptible plant. Molecular docking studies have shown that **Metribuzin** forms a hydrogen bond with the His215 residue of the D1 protein.[10][11]



Binds to D1 Protein,
competitively inhibiting
QB binding

Mechanism of Metribuzin Action



Workflow for a Dose-Response Bioassay

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References

- 1. Predominance of Metabolic Resistance in a Six-Way-Resistant Palmer Amaranth (*Amaranthus palmeri*) Population - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Binding Properties of Photosynthetic Herbicides with the QB Site of the D1 Protein in Plant Photosystem II: A Combined Functional and Molecular Docking Study - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Development of High Levels of Metribuzin Tolerance in Lentil | Weed Science | Cambridge Core [cambridge.org]
- 4. echemi.com [echemi.com]
- 5. Metribuzin (Ref: DPX G2504) [sitem.herts.ac.uk]
- 6. EU Pesticides Database [ec.europa.eu]
- 7. News EU Withdraws Approval of Metribuzin over Health and Environm [gpcgateway.com]
- 8. EU to End Approval of Metribuzin Over Safety Concerns - Foresight [useforesight.io]
- 9. Metribuzin Withdrawal in the EU: Key Dates and Concerns [auxilife.com]
- 10. researchgate.net [researchgate.net]
- 11. Is there a place for new herbicides targeting photosynthetic electron transport? | Weed Science | Cambridge Core [cambridge.org]
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